

Personal protective equipment for handling Chroman-3-amine hydrochloride

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Compound of Interest

Compound Name: *Chroman-3-amine hydrochloride*

Cat. No.: *B106966*

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Essential Safety and Handling Guide for Chroman-3-amine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Chroman-3-amine hydrochloride**. Our aim is to furnish laboratory personnel with the necessary information to ensure safety and compliance, thereby fostering a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

Chroman-3-amine hydrochloride is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation. Adherence to stringent safety protocols is mandatory to mitigate these risks.

1.1. GHS Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin corrosion/irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	GHS07	Warning

1.2. Recommended Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against accidental exposure. The following table outlines the minimum required PPE when handling **Chroman-3-amine hydrochloride**.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles with a face shield (8-inch minimum). [1]	Protects against splashes and airborne particles.
Hand Protection	Nitrile or Neoprene gloves. Double gloving is recommended.	Provides a barrier against skin contact. Due to the lack of specific breakthrough time data for Chroman-3-amine hydrochloride, it is crucial to change gloves immediately upon any sign of contamination.
Body Protection	A chemically resistant lab coat, worn fully buttoned.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Minimizes inhalation of dust particles.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Chroman-3-amine hydrochloride** is crucial for its safe handling and use in experiments.

Property	Value	Reference
CAS Number	18518-71-3 / 59108-53-1 / 211506-59-1	[2]
Molecular Formula	C ₉ H ₁₂ ClNO	[2]
Molecular Weight	185.65 g/mol	[2]
Physical Form	Solid	
Melting Point	240-241 °C (decomposes)	[2]
Storage Temperature	Room temperature, keep dry and cool.	

Note: Multiple CAS numbers may exist for different isomers or batches.

2.1. Solubility

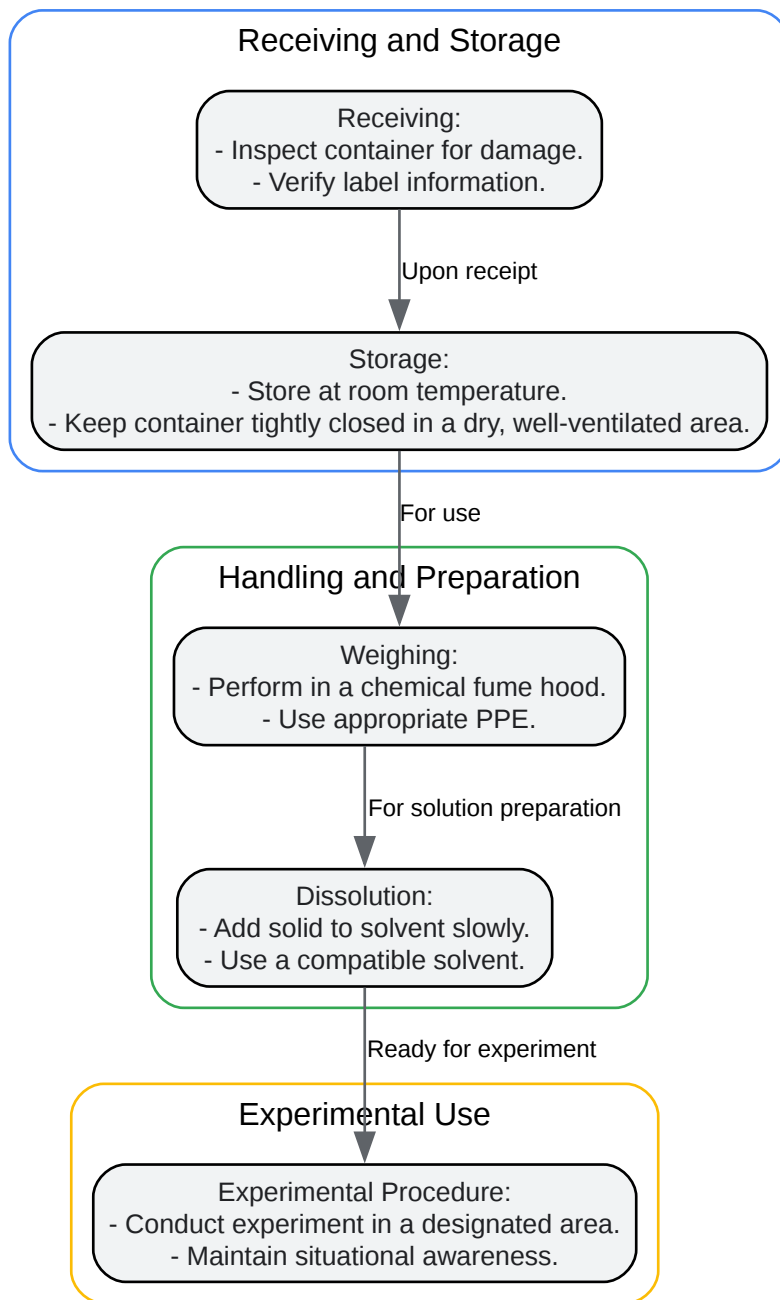
While specific solubility data for **Chroman-3-amine hydrochloride** is not readily available, amine hydrochlorides are generally soluble in polar solvents. Preliminary tests should be conducted on a small scale to determine the optimal solvent for a specific application. General solubility guidance for similar compounds suggests:

Solvent	Expected Solubility
Water	Soluble
Ethanol	Soluble
Methanol	Soluble
DMSO	Soluble
Dimethylformamide (DMF)	Soluble

Operational Plan: From Receipt to Use

A systematic approach to handling **Chroman-3-amine hydrochloride** from the moment it arrives in the laboratory is essential for safety and procedural consistency.

Operational Workflow for Handling Chroman-3-amine hydrochloride

[Click to download full resolution via product page](#)*Operational Workflow Diagram***3.1. Receiving and Storage**

Upon receiving a shipment of **Chroman-3-amine hydrochloride**, immediately inspect the container for any signs of damage or leakage. Verify that the label information matches the order details. The compound should be stored at room temperature in a tightly sealed container, in a dry and well-ventilated area.

3.2. Weighing and Solution Preparation

All weighing and solution preparation activities must be conducted in a certified chemical fume hood to minimize inhalation exposure. Wear all prescribed PPE, including double gloves. When preparing solutions, add the solid **Chroman-3-amine hydrochloride** to the solvent slowly and stir to dissolve.

3.3. Representative Experimental Protocol: Acylation of an Aromatic Amine

The following is a general protocol for the acylation of an aromatic amine, a common reaction type for this class of compounds. This protocol should be adapted and optimized for the specific research objectives.

Materials:

- **Chroman-3-amine hydrochloride**
- Anhydrous dichloromethane (DCM) as solvent
- Triethylamine (TEA) as a base
- Acetyl chloride as the acylating agent
- Nitrogen or Argon gas for inert atmosphere
- Standard laboratory glassware (round-bottom flask, dropping funnel, magnetic stirrer)

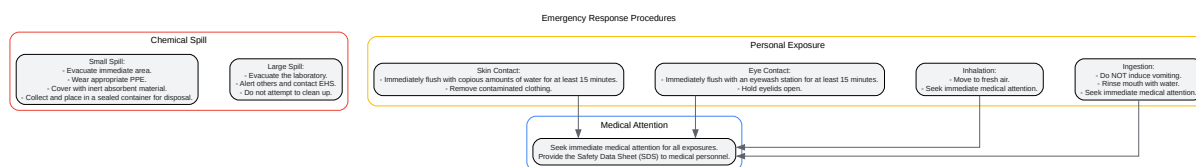
Procedure:

- Set up a flame-dried round-bottom flask equipped with a magnetic stir bar under an inert atmosphere (Nitrogen or Argon).
- To the flask, add **Chroman-3-amine hydrochloride** (1 equivalent).

- Add anhydrous DCM to the flask to dissolve the amine hydrochloride.
- Cool the solution to 0 °C using an ice bath.
- Slowly add triethylamine (2.2 equivalents) to the reaction mixture to neutralize the hydrochloride and act as a base for the reaction.
- In a separate, dry dropping funnel, prepare a solution of acetyl chloride (1.1 equivalents) in anhydrous DCM.
- Add the acetyl chloride solution dropwise to the stirred reaction mixture at 0 °C over a period of 15-30 minutes.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, quench the reaction by the slow addition of water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography or recrystallization as needed.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.



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Emergency Procedures Flowchart

4.1. Spill Response

- **Small Spill:** For a small spill of solid material, carefully sweep it up, avoiding dust generation, and place it into a sealed, labeled container for hazardous waste disposal. The area should then be decontaminated with a suitable cleaning agent.
- **Large Spill:** In the event of a large spill, evacuate the laboratory immediately and alert others in the vicinity. Contact your institution's Environmental Health and Safety (EHS) department. Do not attempt to clean up a large spill without proper training and equipment.

4.2. Personal Exposure

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove any contaminated clothing.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water from an eyewash station for at least 15 minutes, holding the eyelids open.
- **Inhalation:** Move the individual to fresh air immediately.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.

In all cases of personal exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) for **Chroman-3-amine hydrochloride** to the responding medical personnel.

Disposal Plan

Proper disposal of **Chroman-3-amine hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

5.1. Waste Segregation and Collection

- Solid Waste: Unused or waste **Chroman-3-amine hydrochloride** powder, as well as contaminated items such as gloves, weigh boats, and paper towels, must be collected in a designated, clearly labeled hazardous waste container. The container should be kept closed when not in use.
- Liquid Waste: Solutions containing **Chroman-3-amine hydrochloride** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless their compatibility is known.

5.2. Disposal Procedure

All waste containing **Chroman-3-amine hydrochloride** must be disposed of as hazardous chemical waste. Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal. Do not dispose of this chemical down the drain or in the regular trash.

5.3. Decontamination of Glassware

Glassware that has come into contact with **Chroman-3-amine hydrochloride** should be decontaminated before being returned to general use. A triple rinse with a suitable solvent (e.g., ethanol or acetone), followed by a wash with soap and water, is generally recommended. The rinsate from the initial rinses should be collected as hazardous liquid waste.

By adhering to these guidelines, researchers and laboratory personnel can handle **Chroman-3-amine hydrochloride** safely and effectively, minimizing risks and ensuring a secure working

environment. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet for the compound.

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